

Application Notes and Protocols for Cefetamet Sodium in Pediatric Respiratory Infections

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cefetamet sodium

Cat. No.: B1668831

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These application notes provide a comprehensive overview of the use of **Cefetamet sodium**, administered as its oral prodrug Cefetamet pivoxil, in the treatment of pediatric respiratory infections. The information is compiled from various clinical studies and pharmacological reviews, focusing on its mechanism of action, pharmacokinetic profile, clinical efficacy, and safety in the pediatric population.

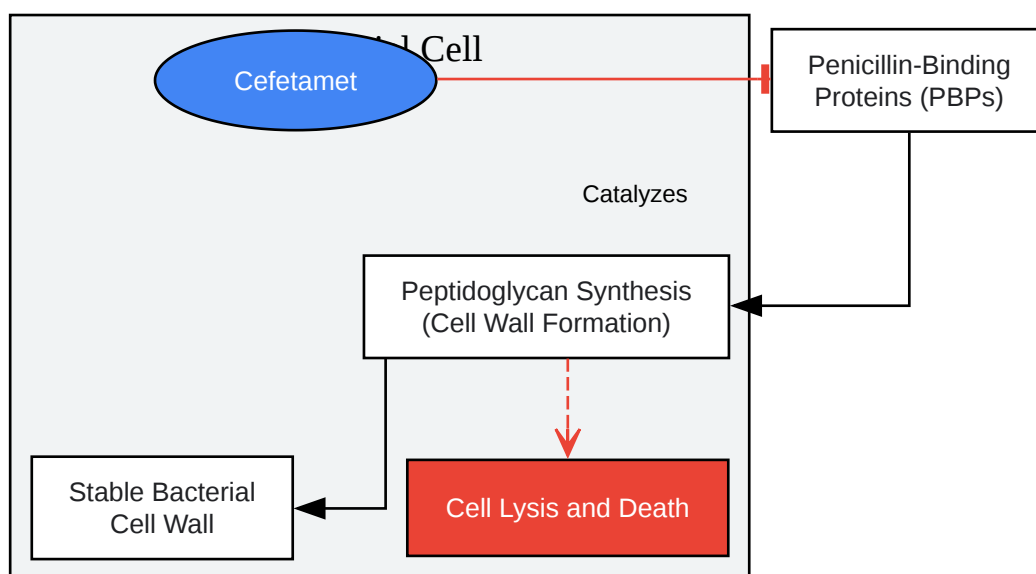
Introduction

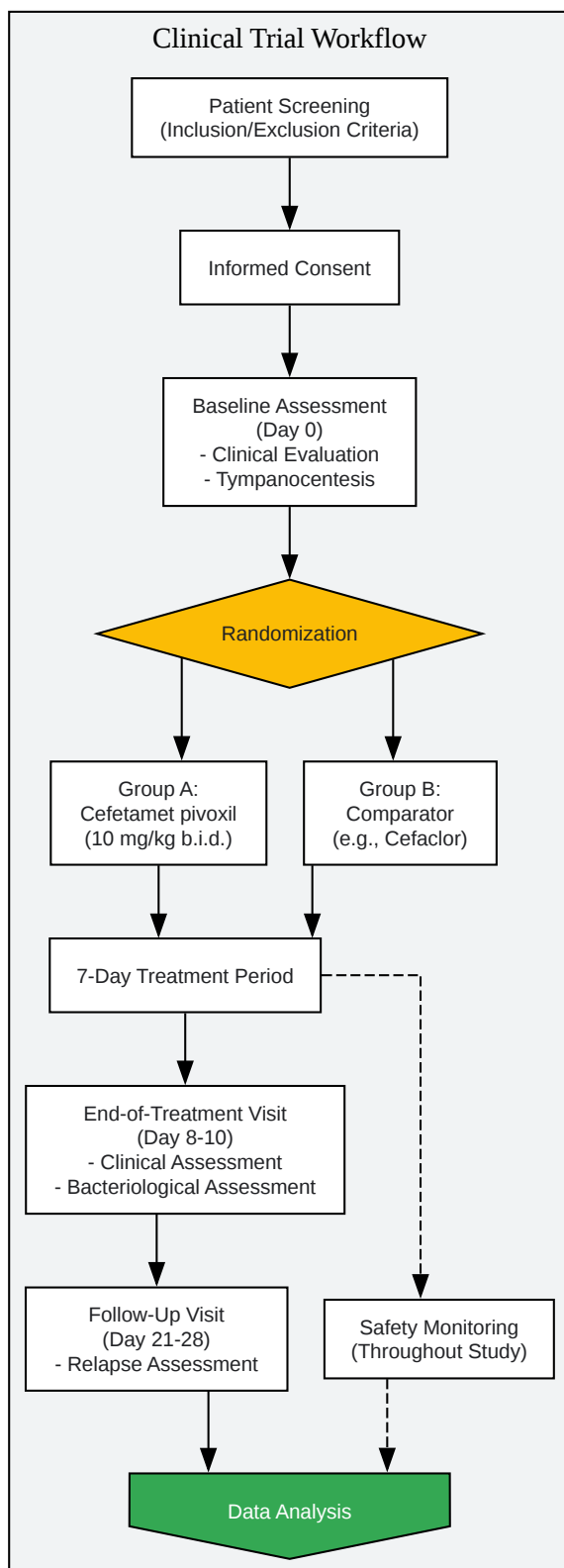
Cefetamet pivoxil is an oral third-generation cephalosporin antibiotic.[1][2] Following oral administration, it is hydrolyzed to its active metabolite, cefetamet.[2][3] Its broad spectrum of activity against common respiratory pathogens makes it a valuable option for treating community-acquired respiratory tract infections in children.[1] Cefetamet has demonstrated efficacy in treating a range of infections, including pneumonia, otitis media, and pharyngotonsillitis in the pediatric population.

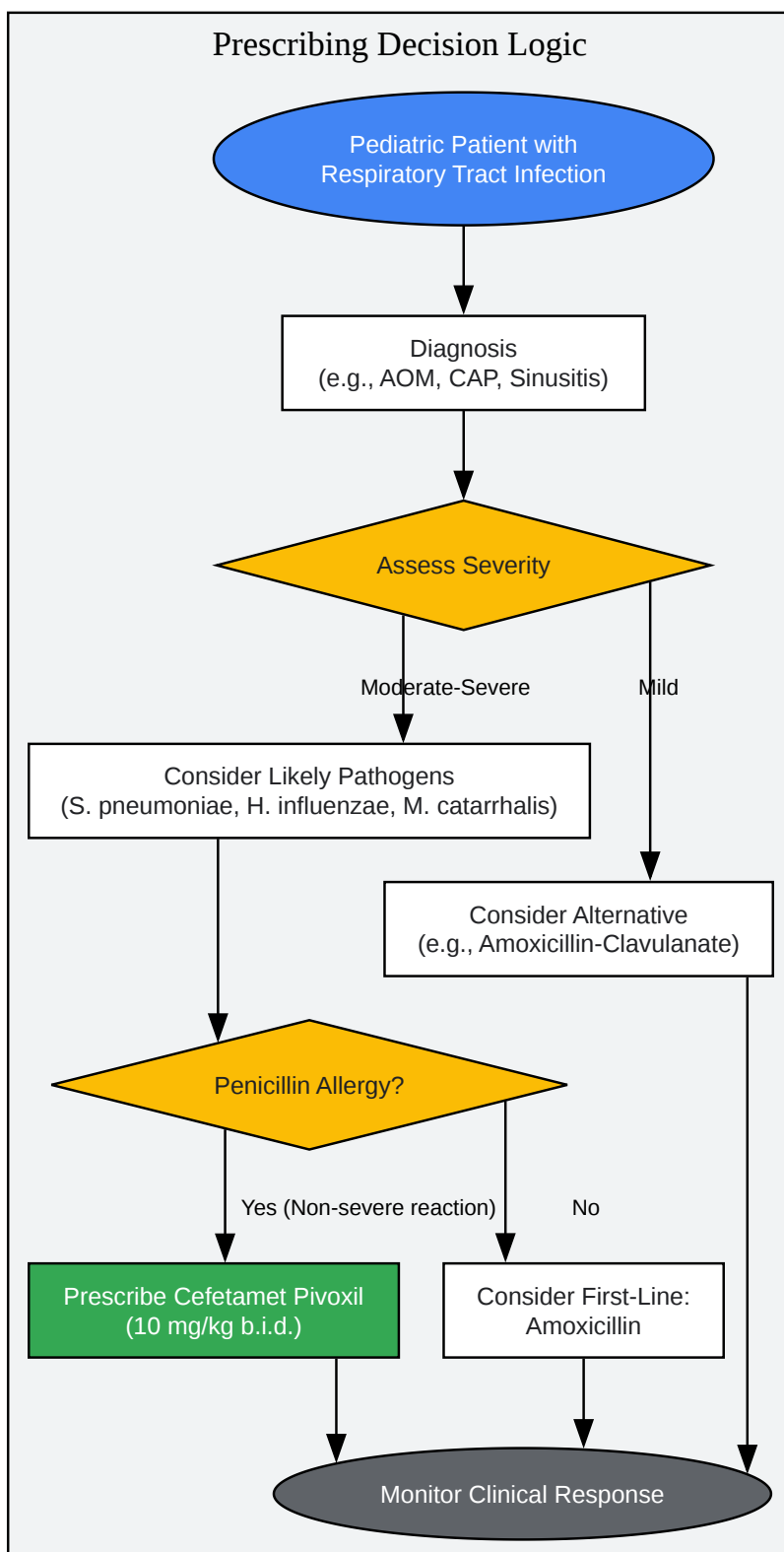
Mechanism of Action

Cefetamet exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall. Like other β -lactam antibiotics, its primary targets are the penicillin-binding proteins (PBPs), which are enzymes crucial for the final steps of peptidoglycan synthesis. By binding to and inactivating these enzymes, particularly PBP 1a and PBP 3, cefetamet disrupts the cross-linking of peptidoglycan chains. This leads to a weakening of the cell wall, making the

bacterium susceptible to osmotic lysis and ultimately causing cell death. Cefetamet is also stable against many β -lactamases, the enzymes produced by some bacteria to confer resistance to β -lactam antibiotics.







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References

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- To cite this document: BenchChem. [Application Notes and Protocols for Cefetamet Sodium in Pediatric Respiratory Infections]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668831#application-of-cefetamet-sodium-in-pediatric-respiratory-infections]

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